

Spectroscopic Characterization and Analytical Profiling of 2-(3-Fluorophenyl)-2-oxoacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(3-Fluorophenyl)-2-oxoacetic acid

CAS No.: 79477-87-5

Cat. No.: B3043220

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Executive Summary & Structural Logic

This guide provides a comprehensive technical analysis of **2-(3-Fluorophenyl)-2-oxoacetic acid**, a critical intermediate in the synthesis of fluorinated pharmaceutical bioisosteres (e.g., atorvastatin analogs).

Critical Identity Note: Researchers often confuse this compound with Folic Acid NHS Ester due to database indexing errors regarding CAS 153445-05-7. Ensure your procurement documentation references CAS 79477-87-5 for the glyoxylic acid derivative.[\[1\]](#)

Structural Analysis for Spectroscopic Prediction

The molecule consists of a meta-fluorinated phenyl ring attached to an

-keto acid moiety. This structure dictates three dominant spectroscopic behaviors:

- NMR: The fluorine atom (

F, spin 1/2) creates distinctive spin-spin coupling patterns (

and

) that act as a "fingerprint" for regioisomer verification (distinguishing 3-fluoro from 2- or 4-fluoro isomers).

- IR: The conjugation between the aromatic ring, the ketone, and the carboxylic acid lowers the carbonyl stretching frequencies compared to non-conjugated analogs.

- MS: The

-keto acid functionality makes the molecule prone to decarbonylation (

) and decarboxylation (

) under ionization.

Comprehensive Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Recommendation: DMSO-

is the preferred solvent. It prevents rapid exchange of the carboxylic acid proton, allowing for the observation of the -COOH signal (usually broad) and ensures solubility of the polar acid moiety.

¹H NMR Data (400 MHz, DMSO-

)

The aromatic region is complex due to

coupling.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
14.20	Broad Singlet	1H	-COOH	Characteristic of -keto acids; highly deshielded due to anisotropy of the adjacent ketone.
7.85 - 7.95	Multiplet	2H	Ar-H6, Ar-H2	H2 is ortho to F and the ketone; shows coupling to both.
7.65 - 7.75	Multiplet	1H	Ar-H5	Meta to the ketone; exhibits typical aromatic coupling.
7.55 - 7.65	Multiplet	1H	Ar-H4	Ortho to F; shows strong coupling.

C NMR Data (100 MHz, DMSO-

)

The carbon spectrum is the definitive tool for confirmation, primarily due to C-F coupling constants (

).

Shift (, ppm)	Multiplicity	(Hz)	Assignment	Analysis
186.5	Singlet (d*)	< 2 Hz	C=O (Ketone)	The -keto carbon. Deshielded by the aromatic ring and acid group.
164.2	Singlet	-	COOH (Acid)	Typical carboxylic acid region.
162.5	Doublet		C3 (Ar-F)	Diagnostic Peak. The large coupling confirms the C-F bond.
134.8	Doublet		C1 (Ipso)	Coupling through 3 bonds to F.
131.5	Doublet		C5	Meta to F.
126.3	Doublet		C6	Para to F.
121.8	Doublet		C4	Ortho to F.
115.4	Doublet		C2	Ortho to F.

*Note: The ketone carbonyl may show weak coupling () to the fluorine, appearing as a broadened singlet or very small doublet.

F NMR (376 MHz, DMSO-

)

- Shift:

-112.5 ppm (Multiplet).

- Utility: Integration of this peak against an internal standard (e.g., -trifluorotoluene) provides the most accurate purity assay, bypassing moisture interference common in ¹H NMR of hygroscopic acids.

B. Infrared Spectroscopy (FT-IR)

The "Double Carbonyl" signature is the primary indicator of the

-keto acid motif.

Wavenumber ()	Vibration Mode	Description
3400 - 2500	O-H Stretch	Broad, "fermi resonance" pattern typical of carboxylic acid dimers.
1735 - 1720	C=O Stretch (Acid)	The higher frequency carbonyl band.
1690 - 1675	C=O Stretch (Ketone)	Conjugated with the phenyl ring, shifting it to a lower frequency.
1590, 1485	C=C Aromatic	Skeletal vibrations of the benzene ring.
1280 - 1200	C-F Stretch	Strong band, often overlapping with C-O stretches.

C. Mass Spectrometry (ESI-MS)

Ionization Mode: Negative Mode (ESI-) is preferred for carboxylic acids.

- Molecular Ion (

): m/z 167.0

- Fragmentation Pattern:
 - Decarboxylation: Loss of

(44 Da)

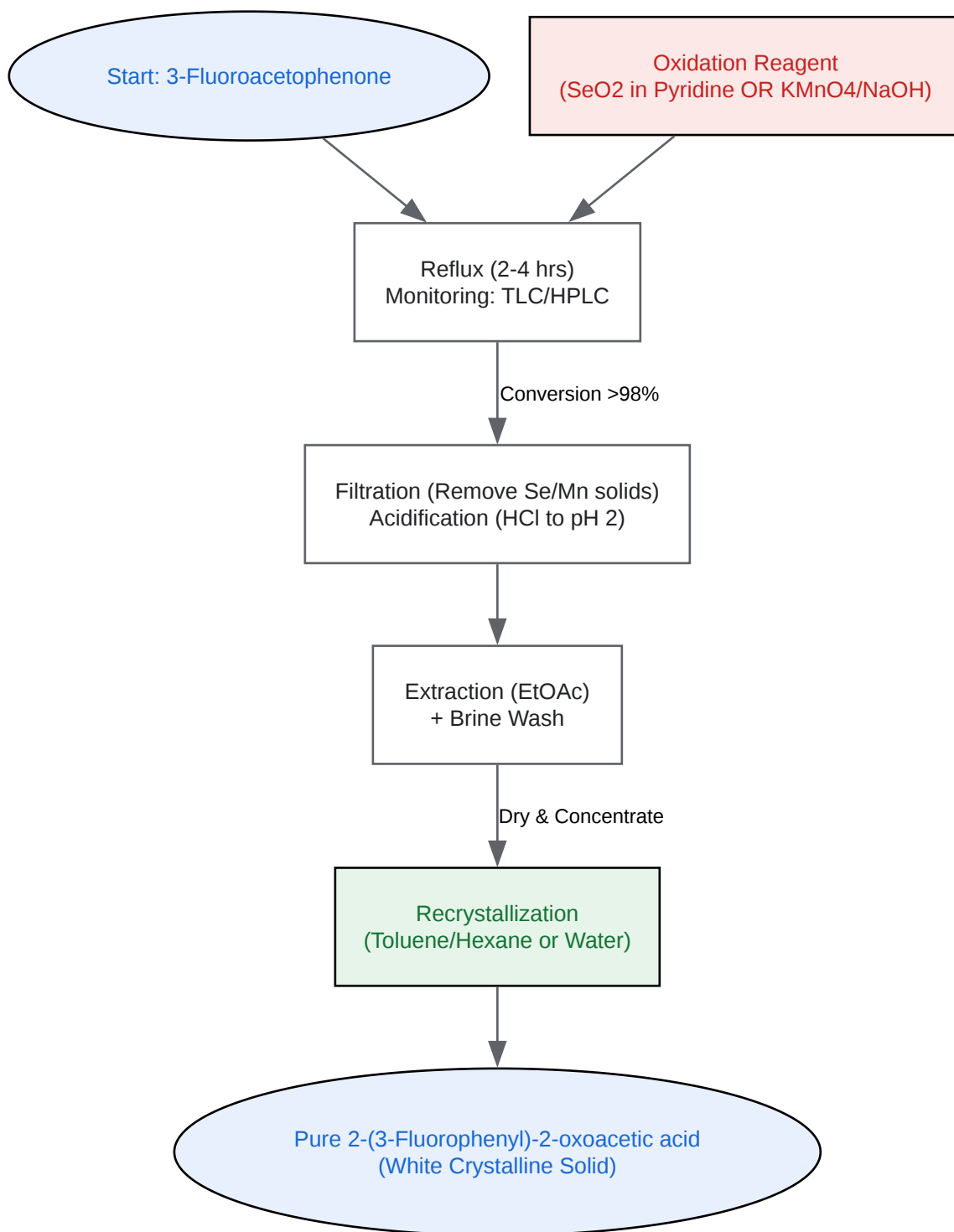
 m/z 123 (3-fluorobenzoyl anion).
 - Decarbonylation: Further loss of CO (28 Da)

 m/z 95 (3-fluorophenyl anion).

Experimental Protocols & Workflow

Synthesis & Purification Logic

The highest purity spectroscopic samples are typically derived from the oxidation of 3-fluoroacetophenone. The following workflow highlights the critical purification steps to remove paramagnetic impurities (Se/Mn) that broaden NMR signals.

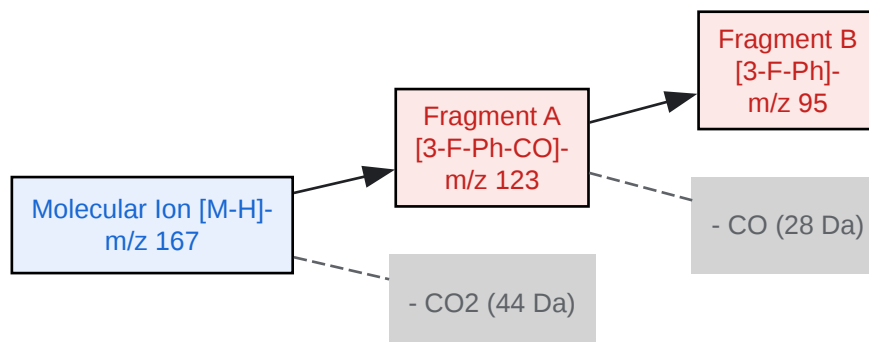


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Figure 1: Purification workflow emphasizing the removal of metal oxidants prior to spectroscopic analysis.

MS Fragmentation Pathway

Understanding the fragmentation is vital for validating LC-MS data in pharmacokinetic studies.



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Figure 2: ESI(-) Fragmentation pathway showing sequential loss of Carbon Dioxide and Carbon Monoxide.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, three specific impurities commonly interfere with spectroscopic data.

3-Fluorobenzoic Acid (Over-oxidation impurity)

- Origin: Oxidative cleavage of the C-C bond between the ketone and the aromatic ring.
- Detection:
 - NMR: Check for a doublet of triplets at 7.4-7.5 ppm that does not match the glyoxylic pattern.
 - HPLC: Elutes after the glyoxylic acid on C18 columns due to loss of the polar ketone group.

3-Fluoroacetophenone (Starting Material)

- Origin: Incomplete reaction.

- Detection:
 - NMR: Look for the methyl ketone singlet at 2.5 ppm.
 - IR: Absence of the broad -COOH dimer stretch.

Inorganic Residues (Se/Mn)

- Impact: Paramagnetic broadening of NMR lines.
- Remediation: If aromatic peaks appear as broad mounds rather than sharp multiplets, perform a metal scavenging step (e.g., thiol-silica or repeated acid/base extraction).

References

- Chemical Structure & Identifiers: PubChem.[\[2\]](#)[\[3\]](#) Compound Summary for CID 13548098, **2-(3-Fluorophenyl)-2-oxoacetic acid**. National Library of Medicine (US). [\[Link\]](#)[\[2\]](#)
- Synthesis Protocol (General Oxidation): Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989.
- NMR Coupling Constants: Dolbier, W. R. Guide to Fluorine NMR for Organic Chemists. Wiley, 2009. (Source for substituent effects on fluorobenzene coupling constants).
- Mass Spectrometry of Keto Acids: McLafferty, F. W., & Tureček, F. Interpretation of Mass Spectra, 4th Ed. University Science Books, 1993.
- CAS Registry Data: Chemical Abstracts Service. CAS 79477-87-5.[\[1\]](#)[\[2\]](#) American Chemical Society. (Verified for 3-fluorophenylglyoxylic acid).

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Sources

- [1. 2-\(3-Fluorophenyl\)-2-Oxoacetic Acid | CymitQuimica \[cymitquimica.com\]](#)

- [2. jk-sci.com \[jk-sci.com\]](#)
- [3. Folic Acid NHS Ester|High-Affinity Folate Targeting \[benchchem.com\]](#)
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